

Essential Safety and Operational Guide for Handling 2-Bromo-4-iodopyridine

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Compound of Interest

Compound Name: 2-Bromo-4-iodopyridine

Cat. No.: B027774

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **2-Bromo-4-iodopyridine**. Adherence to these procedures is critical for ensuring laboratory safety and the integrity of your research.

Hazard Assessment and Personal Protective Equipment (PPE)

2-Bromo-4-iodopyridine is a hazardous substance that requires careful handling to prevent exposure. It is classified as toxic if swallowed, causes skin irritation, and serious eye irritation, and may cause respiratory irritation. Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Recommended Personal Protective Equipment

Protection Type	Specific Requirement	Rationale
Eye Protection	Chemical splash goggles that meet ANSI Z87.1 standards.	To protect against splashes and solid particulates causing serious eye irritation.
Hand Protection	Nitrile gloves (minimum 5-mil thickness). Double-gloving is recommended.	Provides splash protection against 2-Bromo-4-iodopyridine. Note that breakthrough can occur in under 30 minutes with continuous contact. ^[1] Gloves should be changed immediately if contact occurs.
Body Protection	A standard laboratory coat.	To prevent contamination of personal clothing.
Respiratory Protection	All handling of solid 2-Bromo-4-iodopyridine must be conducted in a certified chemical fume hood.	To avoid inhalation of dust particles which can cause respiratory irritation.

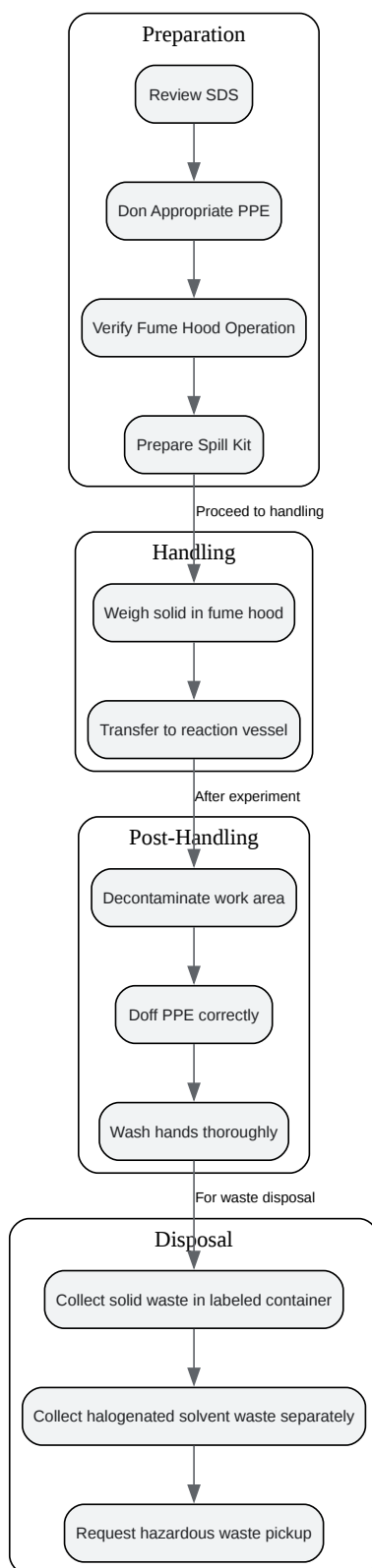
Quantitative Safety Data

While specific occupational exposure limits for **2-Bromo-4-iodopyridine** have not been established, the following data for the compound and relevant protective equipment should inform safe handling practices.

Parameter	Value	Source/Comment
Appearance	White to Yellow to Orange powder to crystal	TCI Chemicals
Melting Point	62.0 to 66.0 °C	TCI Chemicals
Oral Toxicity	Toxic if swallowed (Category 3)	Sigma-Aldrich
Dermal Toxicity	Fatal in contact with skin (Category 2)	Sigma-Aldrich
Nitrile Glove Breakthrough Time (Pyridine)	10 - 30 minutes	Ansell Chemical Handling Glove Guide (as a proxy)[2]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **2-Bromo-4-iodopyridine** is essential to minimize risk. The following workflow outlines the key steps for safe management in the laboratory.



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References

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- 2. hseo.hkust.edu.hk [hseo.hkust.edu.hk]
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